

Physical and chemical properties of solid ethyl acetoacetate sodium salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl acetoacetate sodium salt*

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An In-depth Technical Guide to the Physical and Chemical Properties of Solid **Ethyl Acetoacetate Sodium Salt**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl acetoacetate sodium salt, also known as sodium ethyl acetoacetate or ethyl 3-oxobutanoate sodium salt, is the sodium enolate of ethyl acetoacetate. It is a versatile intermediate in organic synthesis, most notably in the acetoacetic ester synthesis for the creation of substituted ketones and other complex organic molecules.[\[1\]](#)[\[2\]](#) This document provides a comprehensive overview of the core physical and chemical properties of its solid form, detailed experimental protocols for its synthesis and analysis, and visual diagrams of key chemical processes. The solid material typically appears as a white to yellow or beige powder, crystals, or chunks.

Physical and Chemical Properties

The properties of solid **ethyl acetoacetate sodium salt** are summarized below. Careful handling and storage are essential, as the compound is sensitive to moisture.[\[3\]](#)

Quantitative Data Summary

Property	Value	Citations
Molecular Formula	C ₆ H ₉ NaO ₃	[4] [5]
Molecular Weight	152.12 g/mol	[4] [6]
Appearance	White to yellow to beige solid (powder, crystals, or chunks)	
Melting Point	168 °C (with decomposition)	[4] [7] [8]
Assay	90-110% (by perchloric acid titration)	[6]
Storage Temperature	2-8°C	[6] [8]
InChI Key	RYLPINAPVLRJBZ- FXRZFVDSSA-M	[6]
CAS Number	20412-62-8	[6]

Chemical Behavior and Reactivity

Ethyl acetoacetate sodium salt is the conjugate base of ethyl acetoacetate, a classic example of a compound exhibiting keto-enol tautomerism.[\[2\]](#) The sodium salt exists as the stable enolate form. Its primary chemical utility stems from the nucleophilic character of the α -carbon, making it a powerful tool in C-C bond formation.

Key Reactions:

- Alkylation: The most common application is the acetoacetic ester synthesis, where the enolate anion acts as a nucleophile, attacking alkyl halides (R-X) to form α -substituted acetoacetic esters.[\[1\]](#)[\[9\]](#) This reaction is fundamental for building more complex carbon skeletons.
- Hydrolysis and Decarboxylation: The resulting substituted acetoacetic esters can be hydrolyzed and subsequently decarboxylated under acidic or basic conditions to yield methyl ketones.[\[9\]](#)

Stability and Handling:

- The salt is stable under normal, dry storage conditions in tightly sealed containers.[3]
- It is incompatible with moisture, strong acids, bases, and reducing agents.[3][10] Exposure to moisture will hydrolyze the salt back to ethyl acetoacetate.
- Hazardous decomposition occurs upon heating, which can produce carbon monoxide and carbon dioxide.[3]

Experimental Protocols

Synthesis of Ethyl Acetoacetate Sodium Salt via Claisen Condensation

This protocol describes the classic laboratory synthesis from ethyl acetate. The reaction involves the self-condensation of ethyl acetate in the presence of a strong base, such as sodium metal or sodium ethoxide, to form the sodium salt of ethyl acetoacetate.[11][12]

Materials:

- Ethyl acetate (anhydrous, alcohol-free)
- Sodium metal, finely sliced or as wire
- Round-bottomed flask
- Reflux condenser
- Heating mantle or water bath
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- Set up a round-bottomed flask with a reflux condenser under an inert atmosphere. Ensure all glassware is thoroughly dried.
- Place 5.7 moles of anhydrous ethyl acetate into the flask.[12]

- Carefully add 2.2 atoms of clean, finely sliced sodium metal to the ethyl acetate.[12]
- Gently warm the mixture using a water bath to initiate the reaction.[12]
- Once the reaction begins, it will proceed vigorously. Cooling may be necessary to control the rate and prevent loss of material through the condenser.[12]
- After the initial vigorous reaction subsides, heat the mixture on a water bath until all the sodium has dissolved completely (typically 1.5-2 hours). The resulting mixture is a solution of **ethyl acetoacetate sodium salt**.[12]
- For isolation of ethyl acetoacetate (the neutral compound), the reaction mixture is cooled and acidified (e.g., with 50% acetic acid). The organic layer is then separated, dried, and purified by fractional distillation under reduced pressure.[12] To obtain the solid sodium salt, the solvent would be removed under vacuum, though it is often used *in situ* for subsequent reactions.

Characterization by Perchloric Acid Titration

This method is used to determine the purity (assay) of the **ethyl acetoacetate sodium salt**.

Principle: The basicity of the enolate is titrated with a strong acid (perchloric acid) in a non-aqueous solvent.

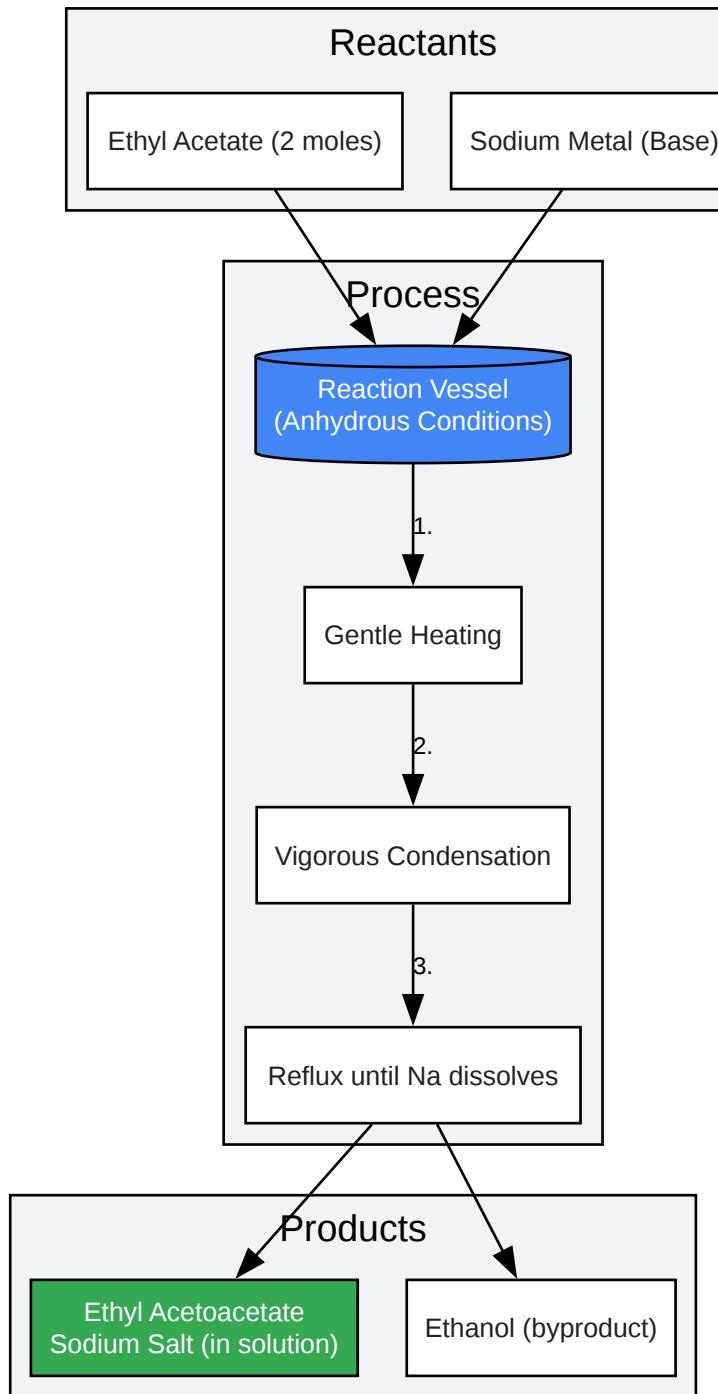
Procedure (General Outline):

- Dissolve a precisely weighed amount of the **ethyl acetoacetate sodium salt** sample in a suitable anhydrous solvent (e.g., glacial acetic acid).
- Add a crystal violet indicator.
- Titrate the solution with a standardized solution of perchloric acid in acetic acid until the endpoint is reached, indicated by a color change from violet to blue-green.
- Calculate the purity based on the volume of titrant used.

Visualizations

Synthesis Workflow: Claisen Condensation

Synthesis of Ethyl Acetoacetate Sodium Salt

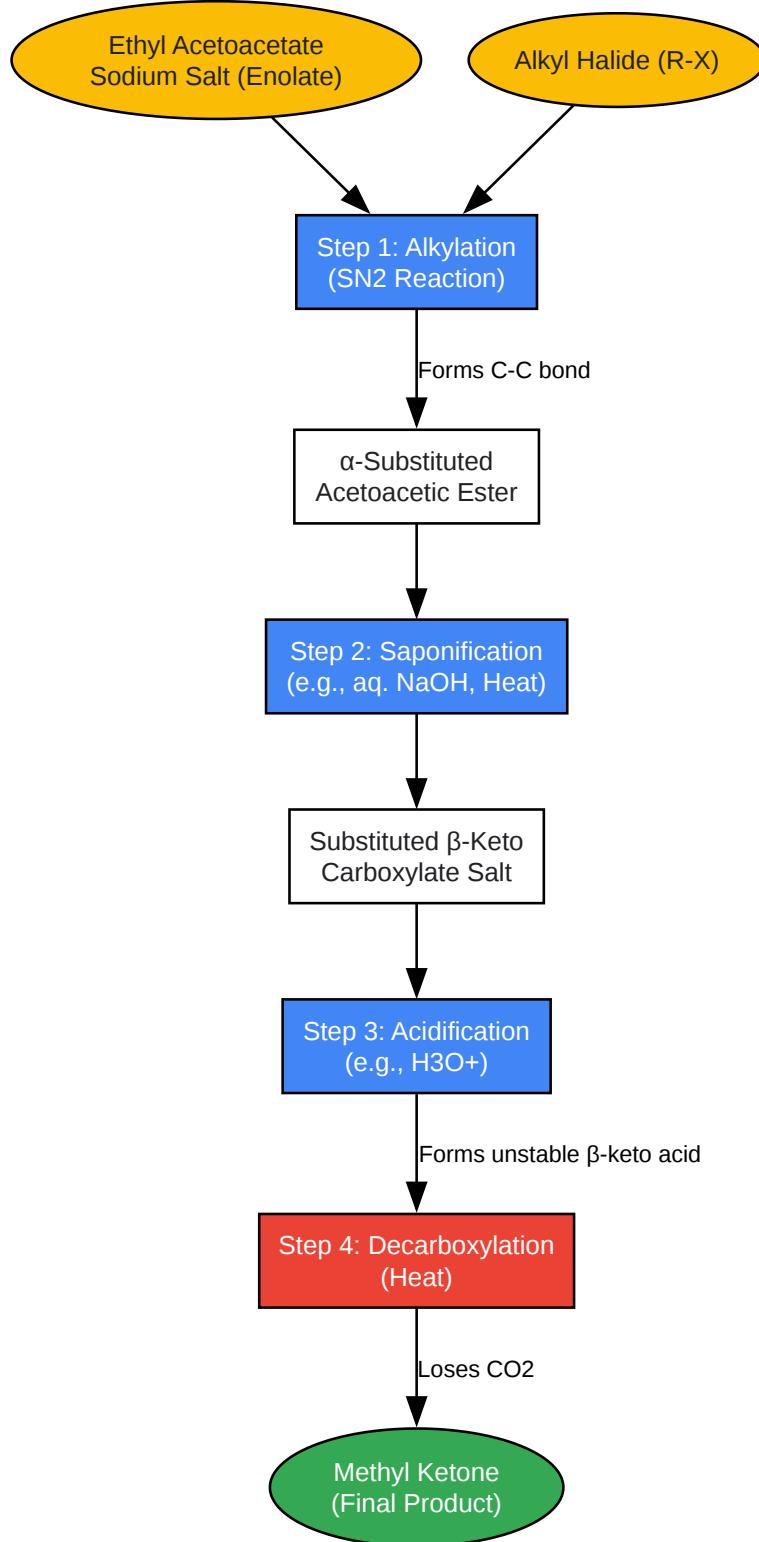


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Caption: Workflow for the Claisen condensation synthesis of **ethyl acetoacetate sodium salt**.

Acetoacetic Ester Synthesis Workflow

Acetoacetic Ester Synthesis using the Sodium Salt



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Caption: Logical workflow of the acetoacetic ester synthesis starting from the sodium salt.

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- To cite this document: BenchChem. [Physical and chemical properties of solid ethyl acetoacetate sodium salt]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8258922#physical-and-chemical-properties-of-solid-ethyl-acetoacetate-sodium-salt>]

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